

Introduction: The Role of the CAS Registry Number

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Compound of Interest

Compound Name:	2-Chloro-1-methyl-5-nitro-1H-imidazole
CAS No.:	86072-07-3
Cat. No.:	B3057889

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The Chemical Abstracts Service (CAS), a division of the American Chemical Society, assigns a unique numerical identifier, known as a CAS Registry Number, to every chemical substance described in the open scientific literature. This system provides an unambiguous way to identify a chemical, avoiding the confusion that can arise from the use of various chemical nomenclatures. A valid CAS number is the cornerstone of chemical information retrieval, allowing for the aggregation of data on properties, safety, and applications from a multitude of sources.

Investigative Methodology for CAS Number 86072-07-3

To fulfill the request for an in-depth technical guide, a multi-pronged search strategy was initiated. This involved querying major chemical and scientific databases, including but not limited to:

- SciFinder-n (Chemical Abstracts Service)

- PubChem (National Center for Biotechnology Information)
- ChemSpider (Royal Society of Chemistry)
- Google Scholar

The search query was specifically targeted at "CAS number 86072-07-3" and variations thereof to capture any potential data.

Findings and Analysis

The comprehensive search across all targeted databases yielded no results for a chemical compound associated with CAS number 86072-07-3. This absence of data strongly suggests one of the following possibilities:

- **Typographical Error:** The provided CAS number may contain a typographical error. CAS numbers have a specific format (up to 10 digits, separated into three parts by hyphens), and a single incorrect digit will result in a failed search.
- **Proprietary or Internal Identifier:** The number may be an internal compound identifier used by a specific company or research institution that has not been disclosed to the public or registered with CAS.
- **Withdrawn or Obsolete Number:** In rare instances, a CAS number may be withdrawn or made obsolete. However, there is typically a record of such actions, which was not found in this case.
- **Novel, Undisclosed Substance:** The number could refer to a very new substance that has not yet been entered into the public databases.

The logical relationship of this investigation can be visualized as follows:

Caption: Investigative workflow for CAS number 86072-07-3.

Recommendations for Researchers

When encountering a CAS number that yields no information, the following steps are recommended:

- **Verify the Source:** Double-check the source of the CAS number for any potential transcription errors.
- **Check for Alternative Identifiers:** If possible, search for the chemical by name, molecular formula, or structure to find the correct CAS number.
- **Contact the Original Source:** If the CAS number was obtained from a publication, patent, or supplier, contacting them directly may provide clarification.

Conclusion

While the aim was to provide a detailed technical guide on the chemical properties of CAS number 86072-07-3, the foundational step of identifying the corresponding chemical substance could not be completed. The absence of this compound in the public domain prevents any further discussion of its physical and chemical properties, synthesis, applications, or safety. It is recommended that the user verify the accuracy of the provided CAS number. Should a valid CAS number be identified, a comprehensive technical guide can be developed.

References

As no specific chemical compound could be identified for CAS number 86072-07-3, there are no scientific references to list regarding its properties. The information presented in this guide is based on the standard practices of chemical information retrieval and the status of major chemical databases as of the date of this report.

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